

Synthesis and Characterization of 5-Pyrimidinecarbonyl Chloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-PYRIMIDINECARBONYL
CHLORIDE

Cat. No.: B152826

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis and characterization of **5-pyrimidinecarbonyl chloride**, a key building block in the development of novel therapeutics and other specialized chemical applications. This document details the prevalent synthetic methodology, including a step-by-step experimental protocol, and presents a summary of its physicochemical and spectral properties.

Introduction

5-Pyrimidinecarbonyl chloride ($C_5H_3ClN_2O$) is a reactive acyl chloride derivative of pyrimidine. The pyrimidine motif is a fundamental heterocyclic scaffold found in a vast array of biologically active compounds, including nucleobases and numerous pharmaceuticals. The presence of the highly reactive carbonyl chloride group makes this compound a versatile intermediate for the introduction of the pyrimidine-5-carbonyl moiety into various molecular frameworks, enabling the synthesis of a diverse range of amides, esters, and other derivatives. These derivatives are of significant interest in medicinal chemistry and drug discovery for the development of novel therapeutic agents.

Physicochemical Properties

A summary of the key physicochemical properties of **5-pyrimidinecarbonyl chloride** is presented in Table 1.

Table 1: Physicochemical Properties of **5-Pyrimidinecarbonyl Chloride**

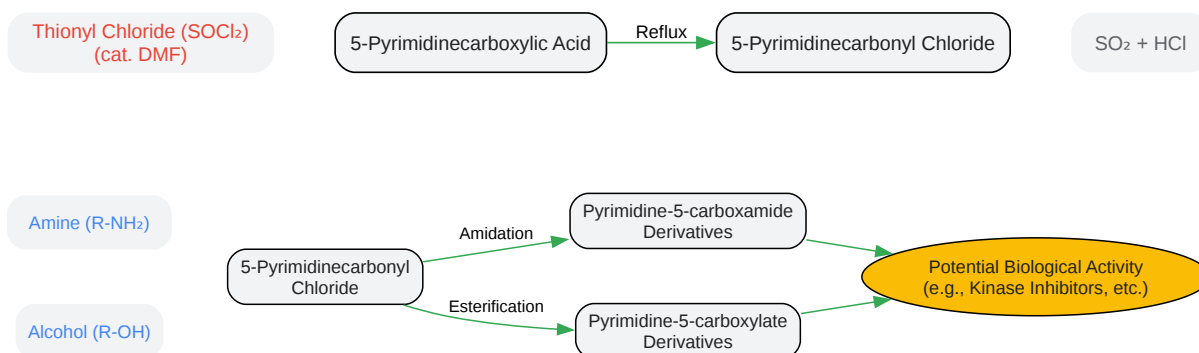
Property	Value	Reference
CAS Number	40929-48-4	[1][2]
Molecular Formula	C ₅ H ₃ ClN ₂ O	[1][2]
Molecular Weight	142.54 g/mol	[1][2]
Appearance	White to off-white solid	
Melting Point	Not reported	
Boiling Point	Not reported	
Solubility	Reacts with water and other protic solvents. Soluble in aprotic organic solvents such as dichloromethane, chloroform, and toluene.	

Synthesis

The most common and direct method for the synthesis of **5-pyrimidinecarbonyl chloride** is the reaction of 5-pyrimidinecarboxylic acid with a chlorinating agent, typically thionyl chloride (SOCl₂). This reaction proceeds via the conversion of the carboxylic acid to the more reactive acid chloride. The addition of a catalytic amount of N,N-dimethylformamide (DMF) can accelerate the reaction.

Synthesis Pathway

The overall synthetic transformation is depicted in the following reaction scheme:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pyrimidine-5-carbonyl chloride | C₅H₃ClN₂O | CID 15839553 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Pyrimidinecarbonyl chloride | CAS: 40929-48-4 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- To cite this document: BenchChem. [Synthesis and Characterization of 5-Pyrimidinecarbonyl Chloride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b152826#synthesis-and-characterization-of-5-pyrimidinecarbonyl-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com